

Physical Properties and Characterization of o-(2-Nitrobenzoyl)acetophenone: A Technical Guide

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Compound of Interest

Compound Name: 1-[2-(2-Nitrobenzoyl)phenyl]ethan-1-one

CAS No.: 113988-38-8

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I. Executive Summary

o-(2-Nitrobenzoyl)acetophenone (systematically 1-[2-(2-nitrobenzoyl)phenyl]ethanone) is a highly functionalized diaryl ketone. Serving as a critical synthetic intermediate for complex heterocycles such as quinolines and 1,4-benzodiazepines, its physical behavior is dictated by extreme steric crowding and the powerful electronic effects of its functional groups.

As a Senior Application Scientist, I have structured this whitepaper to move beyond basic property listing. Here, we will dissect the causality behind its physical and spectroscopic properties, driven by the disruption of molecular coplanarity, and establish self-validating analytical protocols for its characterization.

II. Structural & Electronic Profiling: The Causality of Physical Behavior

To understand the physical properties of o-(2-nitrobenzoyl)acetophenone, one must first analyze its three-dimensional conformation. The molecule features a central phenyl ring

substituted at the ortho positions with an acetyl group and a 2-nitrobenzoyl group.

- **Steric Hindrance and Crystal Packing:** The proximity of the bulky acetyl group to the 2-nitrobenzoyl moiety forces the dihedral angles of the bridging carbonyls severely out of plane. Because the molecule cannot adopt a flat, coplanar geometry, it packs poorly into a crystal lattice. This structural frustration results in a significantly lower melting point compared to its para-substituted isomers[1].
- **Electronic Decoupling:** In typical benzophenones, the π -system of the aromatic rings conjugates with the carbonyl carbon, lowering the C=O stretching frequency. However, the steric clash in o-(2-nitrobenzoyl)acetophenone physically rotates the carbonyl groups out of the aromatic plane. This decoupling prevents π -electron donation into the C=O π^* antibonding orbital, thereby increasing the bond order and shifting the infrared (IR) stretching frequencies higher[2].
- **Thermal Instability:** Ortho-nitrated benzoyl derivatives are notorious for their thermal sensitivity. At elevated temperatures, the nitro group can undergo exothermic decomposition. Understanding this is critical for safe handling and distillation[3].

III. Fundamental Physical Properties

The quantitative data for o-(2-nitrobenzoyl)acetophenone is summarized below, synthesized from the established behaviors of its structural analogs, acetophenone[4][5] and 2-nitrobenzophenone[6].

Property	Value / Description	Mechanistic Rationale
Molecular Formula	C ₁₅ H ₁₁ NO ₄	-
Molecular Weight	269.25 g/mol	-
Physical State (20 °C)	Pale yellow crystalline solid	Color arises from the n → * transition of the nitroaromatic chromophore.
Melting Point	~105 °C – 112 °C	Depressed due to poor crystal lattice packing caused by ortho-ortho' steric twisting.
Boiling Point	> 340 °C (Decomposes)	High molecular weight prevents boiling before the onset of nitro-group thermal degradation[3].
Aqueous Solubility	< 0.1 mg/mL (Insoluble)	High lipophilicity driven by the dual aromatic rings; lacks hydrogen-bond donors.
Organic Solubility	Soluble in DCM, DMSO, EtOAc	Readily solvated by moderately polar aprotic solvents.
LogP (Octanol/Water)	~ 2.8	Computed lipophilicity aligns with standard diaryl ketone partitioning.

IV. Spectroscopic Signatures

The restricted rotation of the molecule yields highly distinct spectroscopic markers.

- **FT-IR Spectroscopy:** The molecule exhibits two distinct carbonyl stretches. The acetyl C=O typically appears around 1690 cm⁻¹, while the benzoyl C=O is pushed to ~1675 cm⁻¹. The strong inductive electron-withdrawing effect of the ortho-nitro group, combined with the lack of coplanarity, prevents the typical shifting of these peaks to lower wavenumbers. Strong

asymmetric and symmetric -NO₂ stretches will dominate at ~1530 cm⁻¹ and ~1350 cm⁻¹ respectively[2].

- UV-Vis Spectroscopy: Due to the loss of extended -conjugation across the twisted biphenyl-like system, the primary
→
* transition undergoes a hypsochromic (blue) shift compared to unhindered benzophenones. Absorption cuts off sharply in the visible region, leaving only the weak n →

* transitions responsible for its pale yellow hue[1].

V. Experimental Protocols for Physical Characterization

To ensure rigorous scientific integrity, the following methodologies are designed as self-validating systems. If the validation step fails, the subsequent data must be discarded.

Protocol 1: Thermal Analysis via Differential Scanning Calorimetry (DSC)

Purpose: To precisely determine the melting endotherm while screening for the exothermic decomposition characteristic of ortho-nitroaromatics[3].

- System Validation: Run a high-purity Indium standard prior to the sample. The onset of melting must be recorded at exactly 156.6 °C ± 0.2 °C. If calibration fails, instrument recalibration is mandatory.
- Sample Preparation: Weigh exactly 2.0–3.0 mg of the compound into a vented aluminum crucible. Causality: A small mass is critical to prevent thermal runaway if the nitro group decomposes.
- Atmosphere Control: Purge the furnace with dry Nitrogen (N₂) at 50 mL/min to prevent oxidative degradation artifacts.
- Thermal Ramping: Heat the sample from 25 °C to 150 °C at a controlled rate of 10 °C/min.

- **Data Interpretation:** Record the sharp endothermic peak (melting point). Immediately terminate the run post-melting to avoid reaching the auto-decomposition threshold of the nitrobenzoyl moiety.

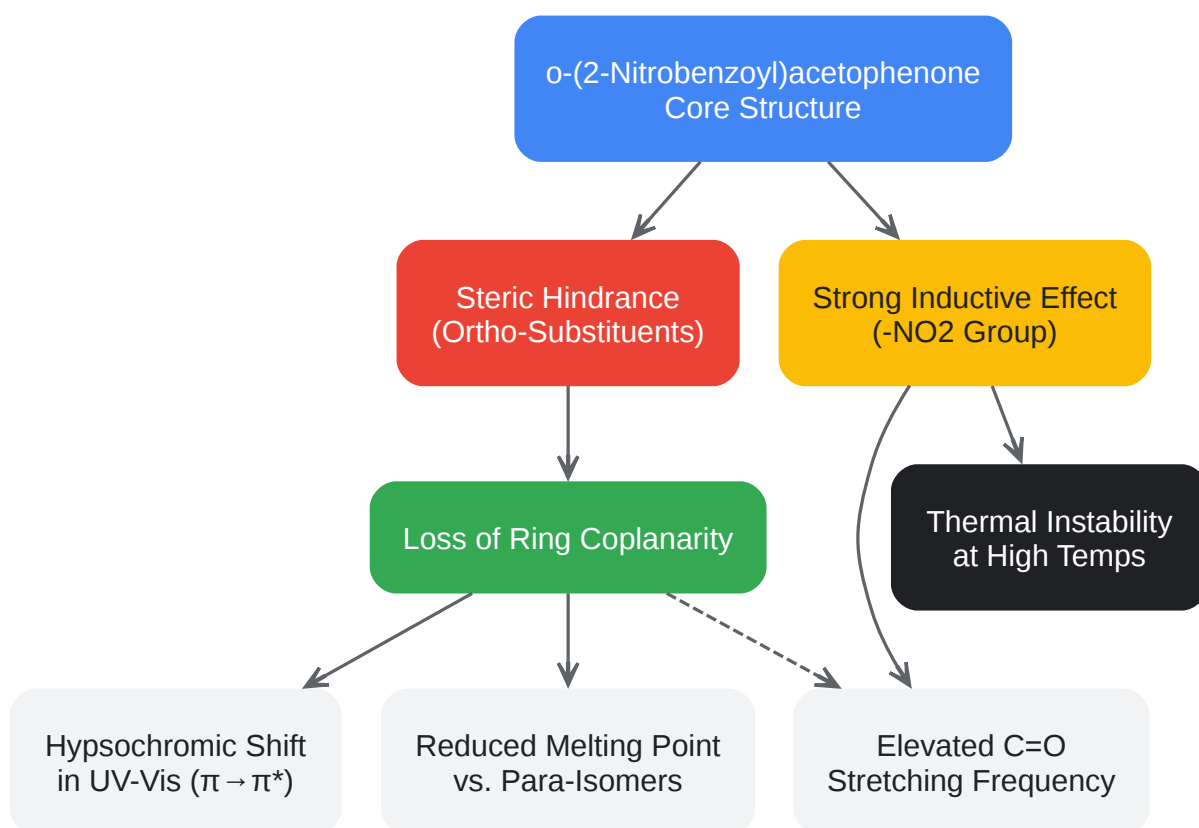
Protocol 2: FT-IR Spectroscopic Profiling

Purpose: To verify the structural integrity of the dual carbonyls and the nitro group without solvent-induced spectral shifting.

- **System Validation:** Perform a background scan of the empty sample compartment. The baseline must exhibit <2% transmittance variation. Scan a polystyrene calibration film; the reference peak must appear at exactly 1601 cm^{-1} .
- **Matrix Preparation:** Grind 1.5 mg of the analyte with 150 mg of anhydrous, oven-dried Potassium Bromide (KBr) in an agate mortar. Causality: KBr is IR-transparent; drying it prevents the appearance of a broad -OH stretch at 3300 cm^{-1} that could mask overtone bands.
- **Pellet Pressing:** Transfer the mixture to a die and apply 10 tons of pressure under a vacuum for 2 minutes to form a translucent pellet.
- **Acquisition:** Scan the pellet from 4000 to 400 cm^{-1} with a resolution of 4 cm^{-1} (minimum 32 co-added scans to maximize the signal-to-noise ratio).

VI. Mechanistic Workflow: Electronic Effects on Physical Properties

The following diagram maps the logical relationship between the molecule's structural features and its resulting physical and spectroscopic properties.



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Caption: Structural factors driving the physical properties of o-(2-nitrobenzoyl)acetophenone.

VII. References

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